Independent Verification of Atropine Sulfate for Myopia Control: A Comparative Guide

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Compound of Interest

Compound Name:	*Atropine sulfate*
Cat. No.:	*B7790462*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of published research findings on the use of **atropine sulfate** for myopia control in children. It summarizes quantitative data from key clinical trials, details their experimental methodologies, and presents a visual representation of the proposed signaling pathways. The focus is on the independent verification of initial findings, particularly highlighting studies that have sought to replicate or challenge foundational research in different populations.

Data Presentation: Comparison of Key Clinical Trial Findings

The following tables summarize the primary outcomes of seminal and verification studies on low-dose **atropine sulfate** for myopia control. The Atropine for the Treatment of Myopia (ATOM) studies, conducted in Singapore, and the Low-Concentration Atropine for Myopia Progression (LAMP) studies, conducted in Hong Kong, established the dose-dependent efficacy of atropine. Subsequent studies in other regions have aimed to verify these findings.

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Table 1: Efficacy of **Atropine Sulfate** in Slowing Myopia Progression (Change in Spherical Equivalent, Diopters/Year)

Study (Population)	Atropine 0.01%	Atropine 0.02% / 0.025%	Atropine 0.05%	Placebo	Study Duration
ATOM2 (Asian)[1][2]	-0.49 D	-	-0.30 D (0.5%)	Historical	2 years
LAMP (Asian)[3][4]	-0.59 D	-0.46 D (0.025%)	-0.27 D	-0.81 D	1 year
CHAMP-UK (European)[5]	Ongoing	-	-	Placebo	2 years (ongoing)
Repka et al. (US)[6]	-0.82 D	-	-	-0.80 D	2 years

Table 2: Efficacy of **Atropine Sulfate** in Reducing Axial Elongation (mm/Year)

Study (Population)	Atropine 0.01%	Atropine 0.02% / 0.025%	Atropine 0.05%	Placebo	Study Duration
ATOM2 (Asian)[1][2]	No significant effect	-	0.27 mm (0.5%)	Historical	2 years
LAMP (Asian)[3][4]	0.36 mm	0.29 mm (0.025%)	0.20 mm	0.41 mm	1 year
CHAMP-UK (European)[5]	Ongoing	-	-	Placebo	2 years (ongoing)
Repka et al. (US)[6]	0.44 mm	-	-	0.45 mm	2 years

Experimental Protocols

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Key Clinical Trial Methodologies

ATOM2 Study (Singapore)[1][2]

- Design: Double-masked, randomized controlled trial.
- Participants: 400 children aged 6-12 years with myopia of at least -2.00 D.
- Intervention: Participants were randomized to receive 0.5%, 0.1%, or 0.01% atropine eye drops once nightly in both eyes for 2 years. A historical placebo group from the ATOM1 study was used for comparison.
- Primary Outcome Measures: Change in spherical equivalent (SE) and axial length (AL).

LAMP Study (Hong Kong)[3][4]

- Design: Randomized, double-masked, placebo-controlled trial.
- Participants: 438 children aged 4-12 years with myopia of at least -1.0 D.
- Intervention: Participants were randomized to receive 0.05%, 0.025%, 0.01% atropine, or placebo eye drops once nightly in both eyes for 1 year.
- Primary Outcome Measures: Change in SE and AL.

CHAMP-UK Study (United Kingdom)[5]

- Design: Multicentre, double-masked, placebo-controlled, randomized trial.
- Participants: Children aged 6–12 years with myopia of −0.50 D or worse in both eyes.
- Intervention: Participants receive either 0.01% **atropine sulfate** eye drops or a placebo once daily in both eyes for 2 years.
- Primary Outcome Measure: Cycloplegic spherical equivalent refraction at 2 years.

Repka et al. Study (United States)[6]

- Design: Randomized, placebo-controlled, double-masked clinical trial.

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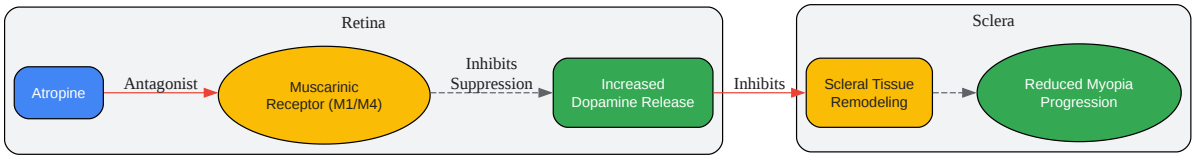
- Participants: 187 children aged 5 to 12 years with low to moderate myopia (−1.00 D to −6.00 D).
- Intervention: Participants were randomized (2:1) to receive either 0.01% atropine or placebo eye drops nightly for 24 months.
- Primary Outcome Measures: Change in SE and AL from baseline to 24 months.

Mandatory Visualization

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed mechanism of action of atropine in myopia control and a generalized experimental workflow for the clinical trials cited.



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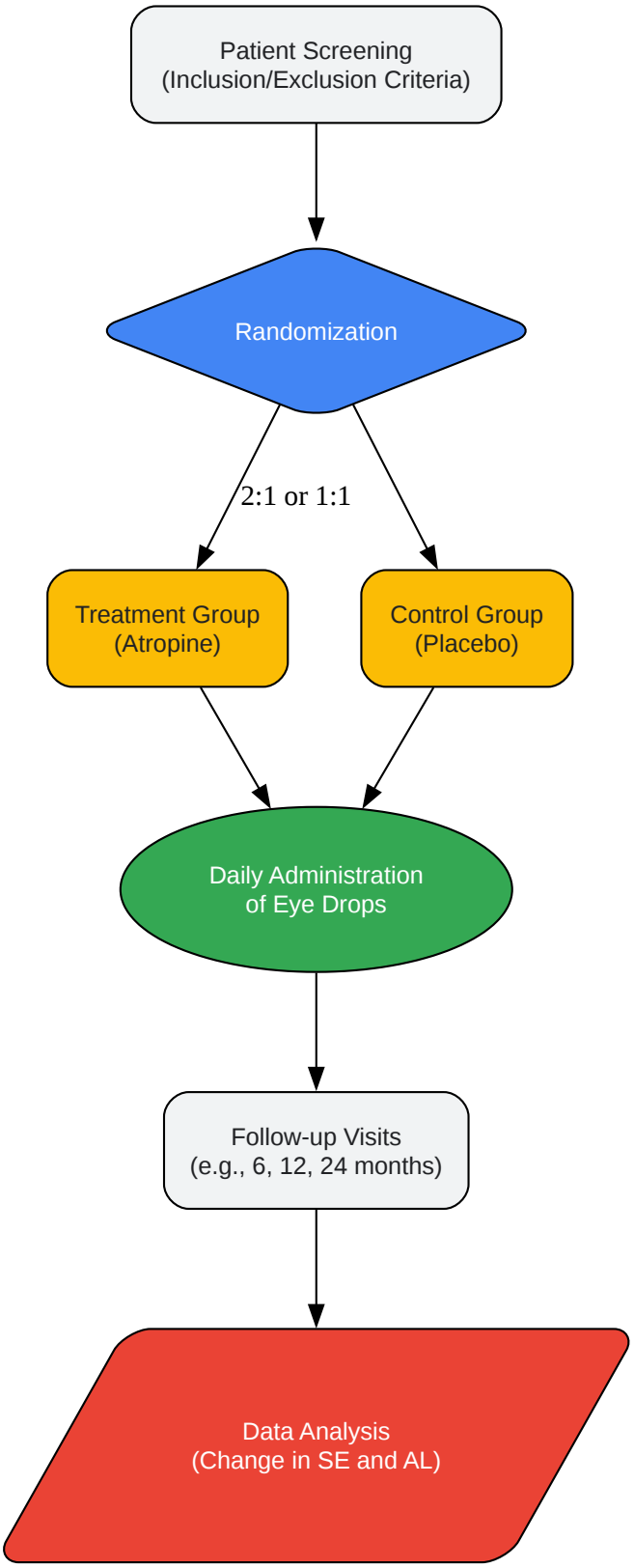
Proposed signaling pathway of atropine in myopia control.



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References

- 1. Topical Atropine for Childhood Myopia Control: The Atropine Treatment Long-Term Assessment Study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. aao.org [aao.org]
- 3. Role of Atropine in the control of Myopia Progression- A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. alisonsteer.com.au [alisonsteer.com.au]
- 5. bjo.bmj.com [bjo.bmj.com]
- 6. optometrytimes.com [optometrytimes.com]
- To cite this document: BenchChem. [Independent Verification of Atropine Sulfate for Myopia Control: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7790462/docs#independent-verification-of-atropine-sulfate-for-myopia-control-a-comparative-guide]

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